

A Comparative Guide: TMPTA vs. TPGDA as Reactive Diluents in UV Inks

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Compound of Interest

Compound Name: Trimethylolpropane triacrylate

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In the formulation of ultraviolet (UV) curable inks, the selection of a reactive diluent is a critical factor that significantly influences the ink's viscosity, cure speed, and the final physical properties of the cured film. Among the most common reactive diluents are

Trimethylolpropane Triacrylate (TMPTA) and Tri(propylene glycol) diacrylate (TPGDA). This guide provides an objective comparison of their performance, supported by experimental data, to aid researchers and formulators in selecting the appropriate diluent for their specific applications.

Executive Summary

TMPTA, a trifunctional monomer, is renowned for its ability to impart high crosslink density, leading to hard, scratch-resistant, and chemically resistant ink films with a rapid cure response. [1][2] Conversely, TPGDA, a difunctional monomer, offers greater flexibility, good adhesion, and water resistance to the cured ink, albeit with a generally slower cure speed and lower crosslink density compared to TMPTA.[1] The choice between these two diluents often represents a trade-off between hardness and flexibility.

Performance Data Summary

The following table summarizes the key performance differences between TMPTA and TPGDA in a typical UV ink formulation. The data is compiled from various sources and represents typical performance characteristics.

Property	TMPTA (Trimethylolpropane Triacrylate)	TPGDA (Tri(propylene glycol) diacrylate)
Functionality	Trifunctional	Difunctional
Viscosity (at 25°C)	~110 mPa·s	~15 mPa·s
Cure Speed	Very Fast	Fast
Hardness	High	Moderate
Flexibility	Low	High
Adhesion	Good	Excellent
Chemical Resistance	Excellent	Good
Water Resistance	Good	Excellent
Viscosity Reduction	Good	Excellent

Detailed Performance Comparison

Viscosity Reduction

TPGDA, with its lower inherent viscosity, is a more efficient viscosity reducer than TMPTA. In a study comparing UV-curable inkjet inks, a formulation containing TPGDA exhibited a lower viscosity than a similar formulation with TMPTA.[3] This superior diluting power allows for higher pigment loading and better jetting performance in inkjet applications.

Cure Speed

Due to its trifunctionality, TMPTA leads to a faster cure speed and higher crosslink density upon UV exposure.[1] A study on UV-curable inkjet inks demonstrated that the curing rate increases with the number of functional groups, with TMPTA-containing inks curing faster than those with TPGDA.[3]

Mechanical Properties of the Cured Ink Film

The functionality of the reactive diluent directly impacts the mechanical properties of the final cured ink.

- **Hardness and Scratch Resistance:** The high crosslink density provided by TMPTA results in a harder, more scratch-resistant surface.^[1]
- **Flexibility and Adhesion:** TPGDA's difunctional nature and longer, more flexible molecular structure contribute to better flexibility and adhesion, particularly on non-porous substrates.
^[1] Formulations with TPGDA are less prone to cracking upon bending.

Experimental Protocols

To provide a framework for comparative evaluation, the following are detailed methodologies for key experiments.

Viscosity Measurement

- **Objective:** To determine the effect of the reactive diluent on the ink's viscosity.
- **Apparatus:** Rotational viscometer (e.g., Brookfield viscometer).
- **Procedure:**
 - Prepare UV ink formulations with varying weight percentages of TMPTA and TPGDA, keeping all other components (oligomers, photoinitiators, pigments, and additives) constant.
 - Equilibrate the ink samples to a constant temperature (typically 25°C).
 - Measure the viscosity of each sample using the rotational viscometer at a specified shear rate.
 - Record the viscosity in milliPascal-seconds (mPa·s).

Cure Speed Determination

- **Objective:** To measure the UV dose required to achieve a tack-free surface.
- **Apparatus:** UV curing unit with a conveyor belt, radiometer.
- **Procedure:**

- Apply a thin film of the formulated ink onto the desired substrate using a drawdown bar.
- Pass the coated substrate under the UV lamp at a specific belt speed.
- After each pass, check for surface cure by lightly touching the surface with a cotton ball or through a thumb twist test. A tack-free surface indicates a full cure.
- The cure speed can be quantified by the minimum belt speed (in meters per minute) or the UV dose (in mJ/cm²) required to achieve a tack-free state. A radiometer should be used to measure the UV dose.

Hardness Testing (Pencil Hardness)

- Objective: To assess the surface hardness of the cured ink film.
- Apparatus: Pencil hardness test kit (a set of pencils with hardness ranging from 6B to 6H), a 45° holding fixture.
- Procedure:
 - Prepare fully cured ink films on a rigid substrate.
 - Starting with the softest pencil (6B), push the pencil lead against the cured film at a 45° angle with firm pressure.
 - Observe if the pencil lead scratches or indents the surface.
 - Repeat the test with progressively harder pencils until a scratch is observed.
 - The pencil hardness is reported as the hardness of the hardest pencil that does not scratch the surface.

Adhesion Testing (Cross-Hatch Adhesion Test - ASTM D3359)

- Objective: To evaluate the adhesion of the cured ink to the substrate.
- Apparatus: Cross-hatch cutter, pressure-sensitive adhesive tape.

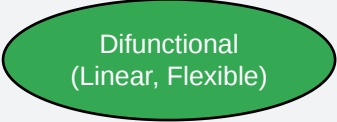
- Procedure:
 - Use the cross-hatch cutter to make a grid of perpendicular cuts through the cured ink film down to the substrate.
 - Apply the adhesive tape firmly over the grid.
 - Rapidly pull the tape off at a 180° angle.
 - Examine the grid area for any removal of the ink.
 - Rate the adhesion according to the ASTM scale (5B: no detachment, to 0B: more than 65% detachment).[\[4\]](#)

Visualizing the Concepts


To better illustrate the concepts discussed, the following diagrams are provided.

Chemical Structures

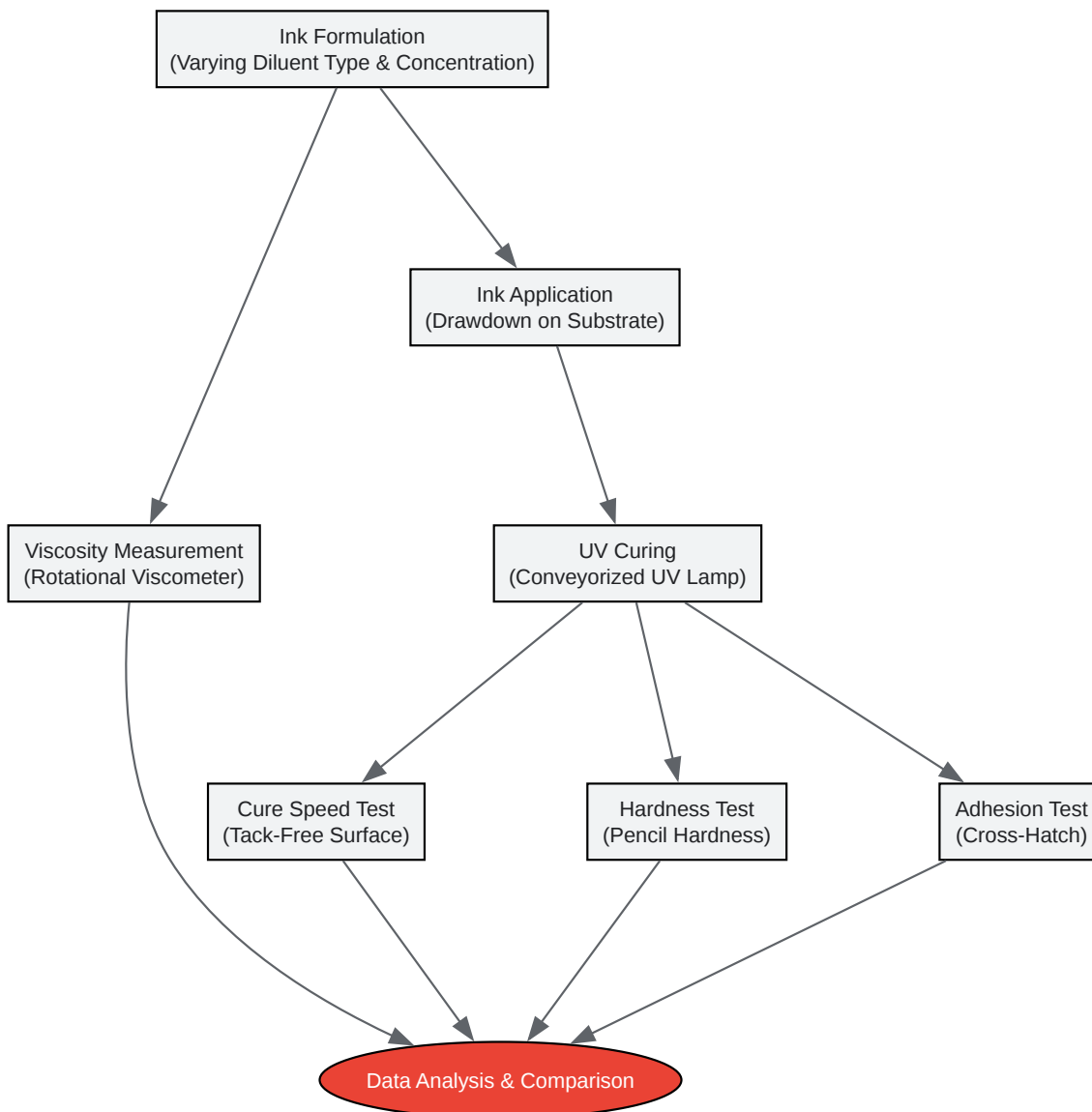
TPGDA (Tri(propylene glycol) diacrylate)

Difunctional
(Linear, Flexible)

TMPTA (Trimethylolpropane Triacrylate)

Trifunctional
(High Crosslink Density)

Experimental Workflow for Reactive Diluent Evaluation

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